

An In-depth Technical Guide to the Safe Handling of Hydroxy-PEG4-CH₂COOH

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Compound of Interest

Compound Name: Hydroxy-PEG4-CH₂COOH

Cat. No.: B1673975

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Hydroxy-PEG4-CH₂COOH** (CAS No: 70678-95-4), a hydrophilic linker commonly utilized in the development of Proteolysis Targeting Chimeras (PROTACs) and other bioconjugation applications. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Chemical Identification and Properties

Hydroxy-PEG4-CH₂COOH is a polyethylene glycol (PEG) derivative containing a terminal hydroxyl group and a carboxylic acid group, separated by a tetra-ethylene glycol spacer. This structure imparts hydrophilicity, which can improve the solubility and pharmacokinetic properties of the molecules it is incorporated into.

Property	Value
IUPAC Name	2-(2-(2-(2-hydroxyethoxy)ethoxy)ethoxy)acetic acid
CAS Number	70678-95-4
Molecular Formula	C10H20O7
Molecular Weight	252.26 g/mol
Appearance	Colorless to light yellow liquid
Density	Approximately 1.195 g/cm ³
Solubility	Soluble in water and most organic solvents
Purity	Typically ≥95%


Hazard Identification and Toxicological Profile

While specific LD50 and LC50 values for **Hydroxy-PEG4-CH2COOH** are not readily available in the public domain, the compound is classified under the Globally Harmonized System (GHS) with the following hazards. Researchers should handle this chemical with the appropriate precautions as outlined in the subsequent sections.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure (Respiratory system)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

GHS Pictograms:

-  alt text

Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures are essential to minimize exposure and ensure a safe laboratory environment.

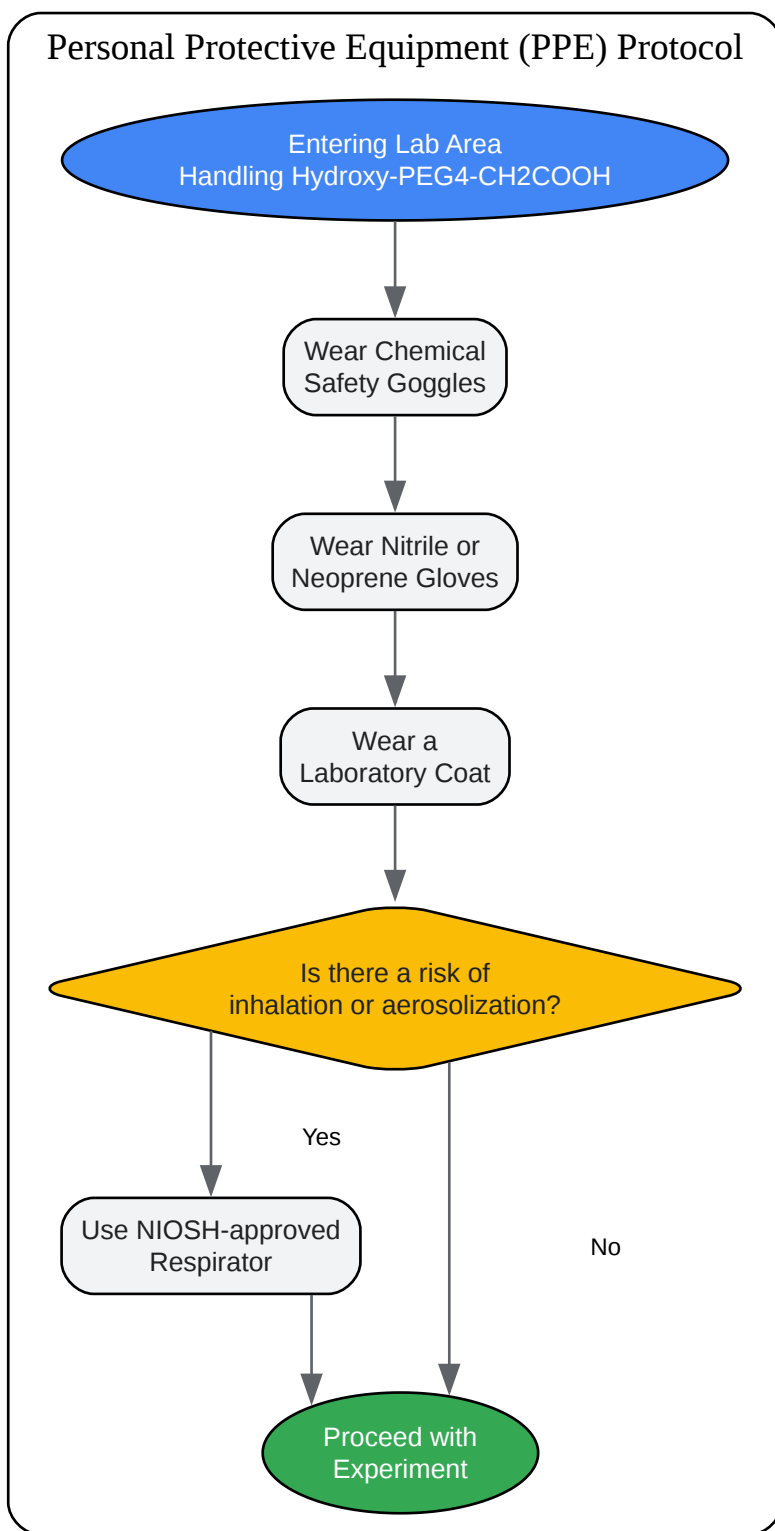
Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors or aerosols.
- Ensure safety showers and eyewash stations are readily accessible.

Personal Protective Equipment (PPE)

A risk assessment should be conducted for any new procedure. The following PPE is recommended for handling **Hydroxy-PEG4-CH₂COOH**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile, neoprene). Gloves should be inspected prior to use and replaced immediately if contaminated, punctured, or torn.
- Skin and Body Protection: A laboratory coat should be worn at all times. For larger quantities or in case of a potential splash hazard, additional protective clothing such as an apron or coveralls may be necessary.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosolization, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.



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Caption: Recommended PPE workflow for handling **Hydroxy-PEG4-CH2COOH**.

Storage and Stability

To ensure the stability and integrity of **Hydroxy-PEG4-CH₂COOH**, the following storage conditions are recommended:

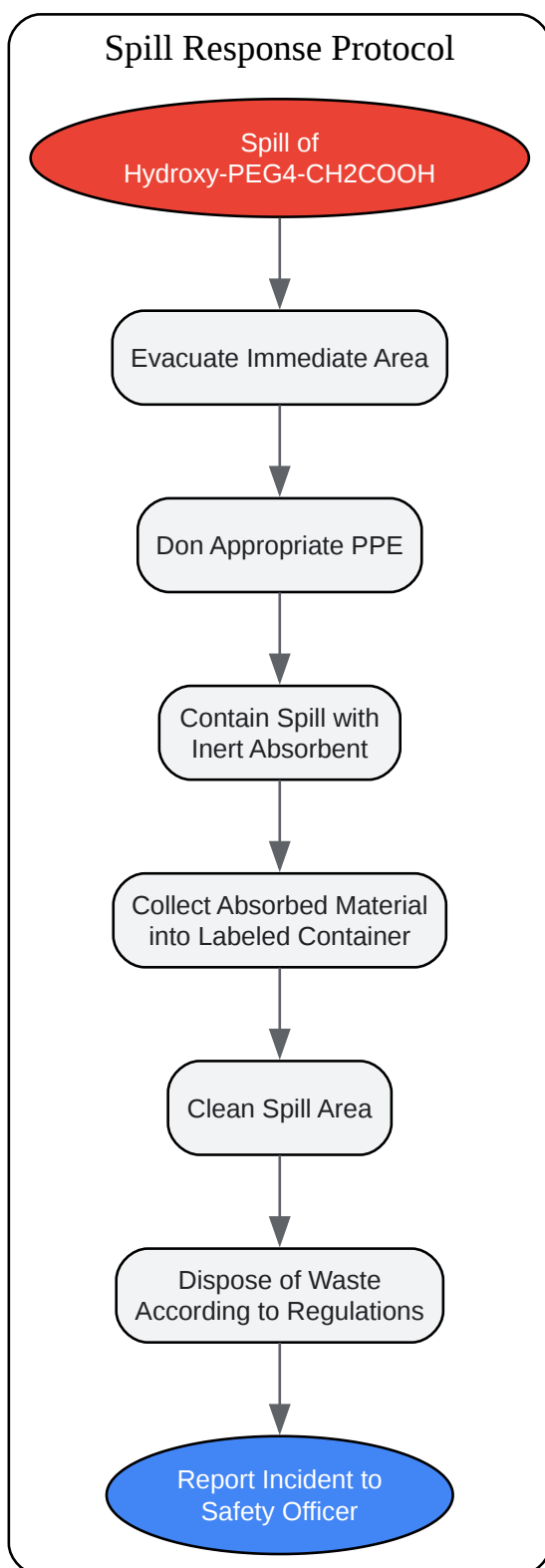
- **Temperature:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term storage, it is advisable to store at -20°C to 4°C.
- **Incompatibilities:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.
- **Light and Moisture:** Protect from light and moisture to prevent degradation.

Accidental Release and First Aid Measures

Accidental Release Measures

In the event of a spill, follow these procedures:

- **Evacuate:** Immediately evacuate the area of the spill.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
- **Collect:** Collect the absorbed material into a suitable, labeled container for disposal.
- **Clean:** Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials for disposal.



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Caption: Step-by-step protocol for responding to a spill.

First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols

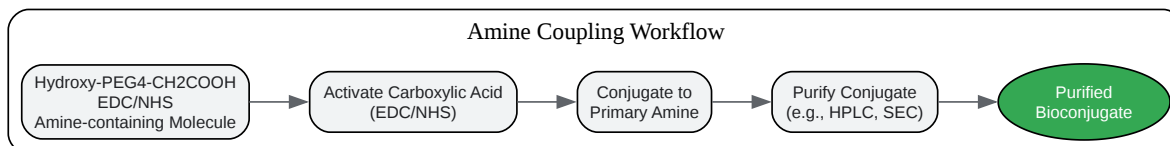
The following are generalized protocols for the use of **Hydroxy-PEG4-CH₂COOH** in common laboratory applications. Researchers should optimize these protocols for their specific experimental needs.

General Protocol for Bioconjugation (e.g., Amine Coupling)

This protocol describes the activation of the carboxylic acid group of **Hydroxy-PEG4-CH₂COOH** for conjugation to a primary amine on a target molecule.

- Dissolution: Dissolve **Hydroxy-PEG4-CH₂COOH** in an appropriate anhydrous solvent (e.g., DMF or DMSO).
- Activation: Add 1.1-1.5 equivalents of a carbodiimide coupling agent (e.g., EDC or DCC) and 1.1-1.5 equivalents of an N-hydroxysuccinimide (NHS) ester or its sulfo- analog (Sulfo-NHS) to the solution.
- Incubation: Allow the activation reaction to proceed for 15-60 minutes at room temperature.
- Conjugation: Add the activated linker solution to the amine-containing target molecule in a suitable buffer (typically pH 7.2-8.5).

- Reaction: Allow the conjugation reaction to proceed for 2-4 hours at room temperature or overnight at 4°C.
- Purification: Purify the resulting conjugate using an appropriate method, such as dialysis, size exclusion chromatography, or HPLC.



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